

# Donidalorsen: A Novel Antisense Medication for Hereditary Angioedema

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## Compound of Interest

Compound Name: Donasine  
Cat. No.: B12381542

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Donidalorsen is a novel ligand-conjugated antisense medication developed to prevent attacks of hereditary angioedema (HAE).[1] HAE is a rare genetic disorder characterized by recurrent episodes of severe swelling (angioedema).

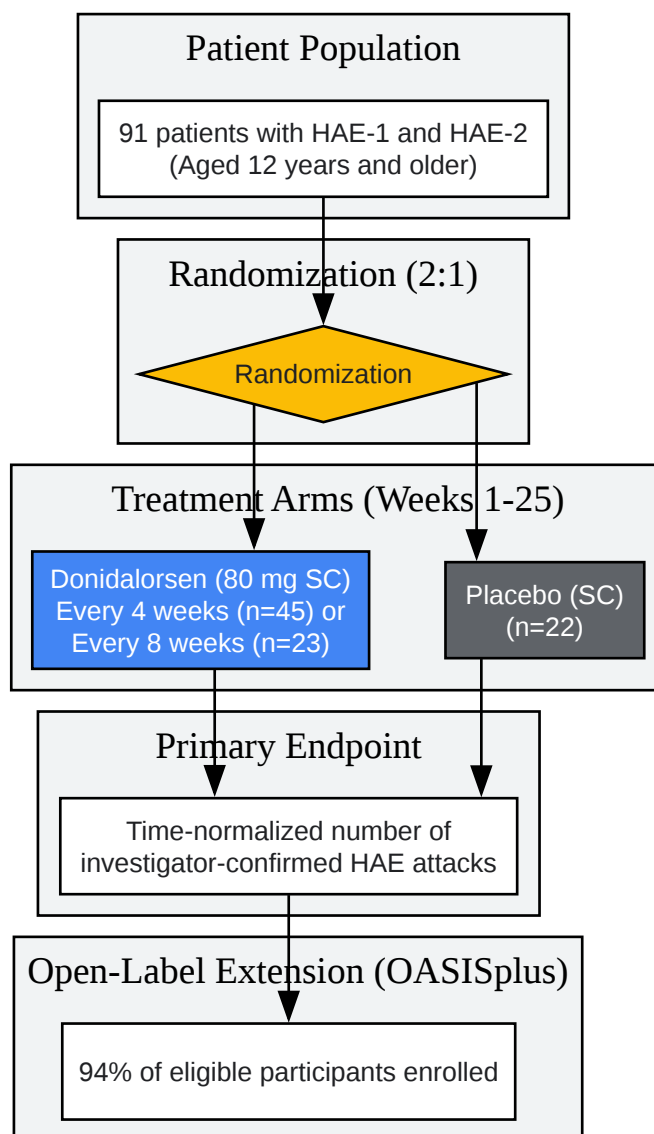
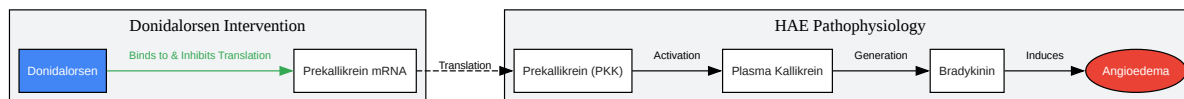
## Molecular Target and Mechanism of Action

The primary molecular target of Donidalorsen is prekallikrein (PKK).[1] Donidalorsen is designed to reduce the production of PKK protein.

### Signaling Pathway:

The kallikrein-kinin system is central to the pathophysiology of HAE. In patients with HAE, excessive production of bradykinin, a potent vasodilator, leads to increased vascular permeability and subsequent angioedema attacks. Prekallikrein is the precursor to plasma kallikrein, a key enzyme in the generation of bradykinin.

By targeting the mRNA of prekallikrein, Donidalorsen inhibits its translation into protein, thereby reducing the levels of circulating prekallikrein. This, in turn, leads to decreased plasma kallikrein activity and a reduction in bradykinin production, ultimately preventing HAE attacks.



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## References

- 1. [appliedclinicaltrialsonline.com](https://www.appliedclinicaltrialsonline.com) [[appliedclinicaltrialsonline.com](https://www.appliedclinicaltrialsonline.com)]
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